

Application Notes and Protocols for 4-Ethoxy-2-butanol

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Compound of Interest

Compound Name: 4-Ethoxy-2-butanol

CAS No.: 53892-34-5

Cat. No.: B13255081

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental protocols and application notes for the use of **4-Ethoxy-2-butanol** in a laboratory setting. It covers its synthesis, common chemical transformations, and its application as a solvent. Additionally, it includes protocols for assessing its potential biological activity through cytotoxicity and acute toxicity screening.

Chemical and Physical Properties

4-Ethoxy-2-butanol is a secondary alcohol and an ether with the molecular formula $C_6H_{14}O_2$. Its physical and chemical properties are summarized below.

Property	Value
Molecular Weight	118.17 g/mol
Appearance	Colorless liquid (presumed)
Boiling Point	~123-125 °C (for the related 4-Ethoxy-2-butanone)[1]
Solubility	Soluble in organic solvents; miscibility with water may vary[1]
CAS Number	53892-34-5

Synthesis of 4-Ethoxy-2-butanol via Williamson Ether Synthesis

This protocol describes the synthesis of **4-Ethoxy-2-butanol** from 1-chloro-4-butanol and sodium ethoxide, a classic example of the Williamson ether synthesis.[2]

Experimental Protocol

Materials:

- 1-chloro-4-butanol
- Sodium metal
- Anhydrous ethanol
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Round-bottom flask with reflux condenser
- Stirring apparatus

- Heating mantle
- Separatory funnel
- Rotary evaporator

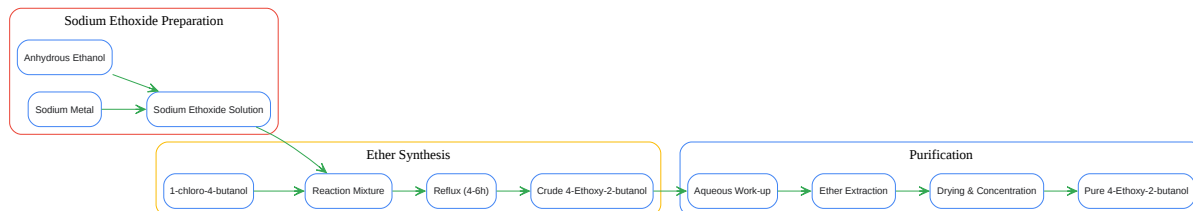
Procedure:

- **Preparation of Sodium Ethoxide:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add anhydrous ethanol. Carefully add sodium metal in small portions to the ethanol with stirring. The reaction is exothermic and will produce hydrogen gas. Continue adding sodium until the desired molar equivalent of sodium ethoxide is formed.
- **Reaction:** To the freshly prepared sodium ethoxide solution, add 1-chloro-4-butanol dropwise at room temperature with vigorous stirring.
- **Reflux:** After the addition is complete, heat the reaction mixture to reflux (approximately 78 °C for ethanol) and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Cool the reaction mixture to room temperature and cautiously quench with a saturated aqueous ammonium chloride solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- **Washing and Drying:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by fractional distillation under reduced pressure to obtain pure **4-Ethoxy-2-butanol**.

Quantitative Data (Estimated)

Parameter	Value	Reference
Starting Material	1-chloro-4-butanol	[2]
Reagents	Sodium, Anhydrous Ethanol	[2]
Solvent	Anhydrous Ethanol	[2]
Reaction Temperature	Reflux (~78 °C)	[2]
Reaction Time	4-6 hours	[2]
Yield	70-80% (Estimated)	N/A

Workflow Diagram



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Williamson Ether Synthesis Workflow

Chemical Transformations of 4-Ethoxy-2-butanol Oxidation to 4-Ethoxy-2-butanone

This protocol describes the oxidation of the secondary alcohol **4-Ethoxy-2-butanol** to the corresponding ketone, 4-Ethoxy-2-butanone, using sodium dichromate in sulfuric acid.

Experimental Protocol

Materials:

- **4-Ethoxy-2-butanol**
- Sodium dichromate ($\text{Na}_2\text{Cr}_2\text{O}_7$)
- Concentrated sulfuric acid (H_2SO_4)
- Diethyl ether
- Water
- Round-bottom flask
- Stirring apparatus
- Ice bath
- Separatory funnel
- Distillation apparatus

Procedure:

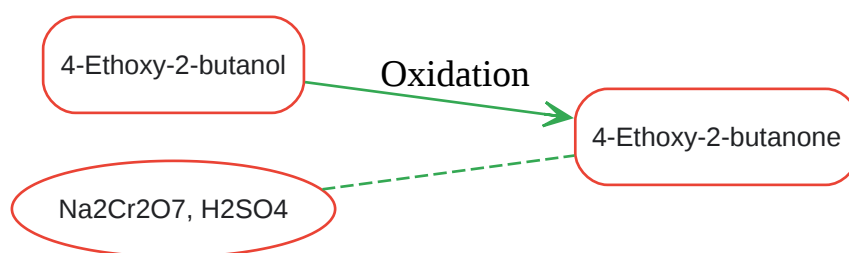
- **Preparation of Oxidizing Solution:** In a flask, dissolve sodium dichromate in water and slowly add concentrated sulfuric acid with cooling in an ice bath.
- **Reaction:** In a separate round-bottom flask, dissolve **4-Ethoxy-2-butanol** in diethyl ether. Slowly add the oxidizing solution to the alcohol solution with vigorous stirring, maintaining the temperature with a water bath to control the exothermic reaction.
- **Separation:** After the reaction is complete (indicated by a color change), transfer the mixture to a separatory funnel. Separate the ether layer containing the product from the aqueous layer.

- **Extraction and Washing:** Extract the aqueous layer with additional diethyl ether to recover any remaining product. Combine the ether layers and wash them with water and then a sodium bicarbonate solution to neutralize any remaining acid.
- **Drying and Purification:** Dry the ether layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and remove the ether by distillation. The remaining crude 4-Ethoxy-2-butanone can be further purified by fractional distillation.

Quantitative Data (Estimated)

Parameter	Value	Reference
Starting Material	4-Ethoxy-2-butanol	[3]
Reagents	Sodium dichromate, Sulfuric acid	[3]
Solvent	Diethyl ether	[3]
Reaction Temperature	Controlled with a water bath	[3]
Yield	60-70% (Estimated)	N/A

Reaction Pathway



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Oxidation of 4-Ethoxy-2-butanol

Application as a Solvent in Grignard Reactions

4-Ethoxy-2-butanol, being an ether, can potentially be used as a solvent for Grignard reactions, provided it is rigorously dried. The ether oxygen can stabilize the Grignard reagent.

[4] This protocol provides a general procedure for a Grignard reaction where **4-Ethoxy-2-butanol** could be substituted for a traditional ether solvent like diethyl ether or THF.

Experimental Protocol

Materials:

- Magnesium turnings
- An alkyl or aryl halide (e.g., bromobenzene)
- Anhydrous **4-Ethoxy-2-butanol** (as solvent)
- A carbonyl compound (e.g., acetone)
- Aqueous acid solution (e.g., 1M HCl) for work-up
- Anhydrous diethyl ether (for extraction)
- Round-bottom flask with a reflux condenser and a drying tube
- Stirring apparatus
- Addition funnel

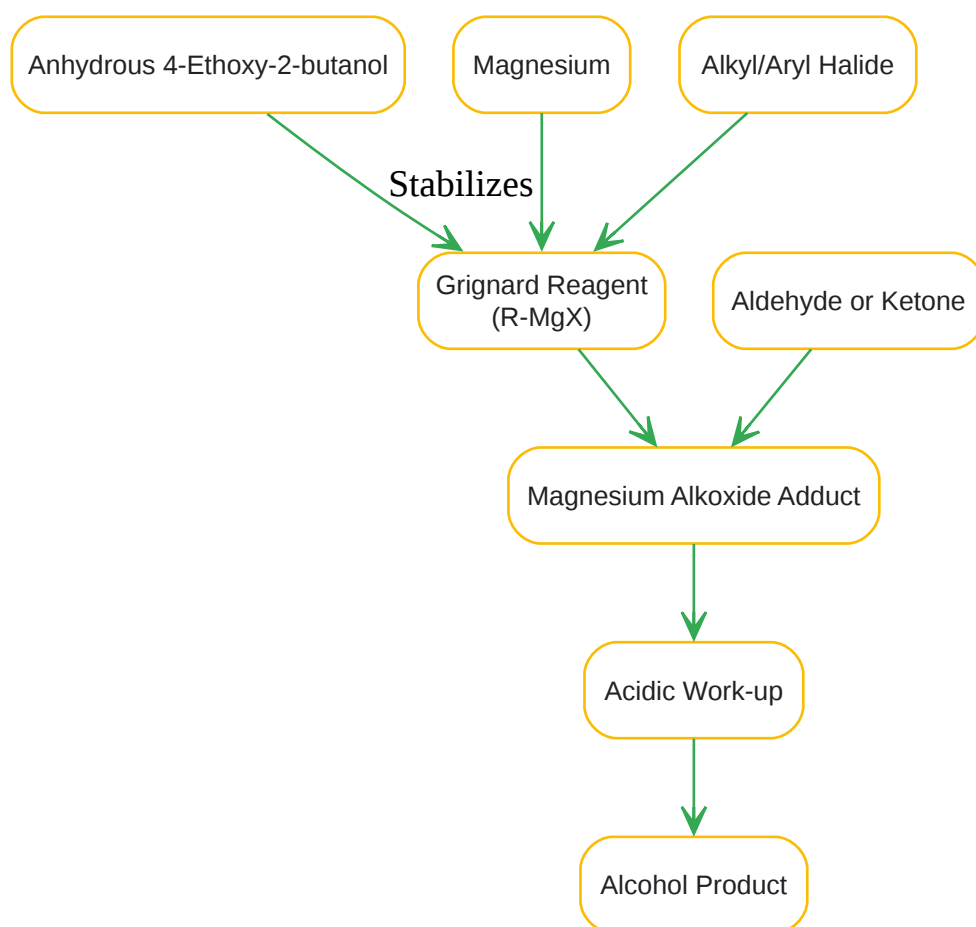
Procedure:

- Setup: Assemble a flame-dried three-necked round-bottom flask with a reflux condenser, an addition funnel, and a mechanical stirrer. Ensure all glassware is scrupulously dry.
- Grignard Reagent Formation: Place magnesium turnings in the flask. Add a solution of the alkyl or aryl halide in anhydrous **4-Ethoxy-2-butanol** to the addition funnel. Add a small portion of the halide solution to the magnesium to initiate the reaction (indicated by bubbling and a cloudy appearance). Once initiated, add the remaining halide solution dropwise to maintain a gentle reflux.
- Reaction with Carbonyl: After the Grignard reagent has formed, cool the flask in an ice bath. Add a solution of the carbonyl compound in anhydrous **4-Ethoxy-2-butanol** dropwise from

the addition funnel.

- Work-up: After the reaction is complete, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride or dilute acid.
- Extraction and Purification: Extract the product with diethyl ether, wash the organic layer, dry it, and remove the solvent. The product can then be purified by distillation or chromatography.

Logical Relationship Diagram



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Role of Solvent in Grignard Reaction

Biological Activity Assessment In Vitro Cytotoxicity Screening (MTT Assay)

This protocol outlines a general procedure for assessing the cytotoxicity of **4-Ethoxy-2-butanol** on a mammalian cell line using the MTT assay. This assay measures the metabolic activity of cells, which is an indicator of cell viability.^[5]

Experimental Protocol

Materials:

- Mammalian cell line (e.g., HeLa, A549)
- Cell culture medium (e.g., DMEM) with fetal bovine serum (FBS) and antibiotics
- **4-Ethoxy-2-butanol**
- Phosphate-buffered saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- 96-well cell culture plates
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- **Treatment:** Prepare serial dilutions of **4-Ethoxy-2-butanol** in the cell culture medium. Remove the old medium from the cells and add the medium containing different concentrations of the test compound. Include a vehicle control (medium with the same amount of solvent used to dissolve the compound, if any) and a negative control (untreated cells).
- **Incubation:** Incubate the cells with the compound for 24, 48, or 72 hours.

- **MTT Addition:** After the incubation period, add MTT solution to each well and incubate for 3-4 hours at 37°C.
- **Solubilization:** Remove the MTT-containing medium and add the solubilization solution to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration compared to the untreated control. Plot the results to determine the IC50 value (the concentration of the compound that inhibits 50% of cell growth).

Quantitative Data (Hypothetical)

Concentration (mM)	% Cell Viability (Mean $\pm$ SD)
0 (Control)	100 $\pm$ 5.2
1	95 $\pm$ 4.8
10	82 $\pm$ 6.1
50	55 $\pm$ 7.3
100	25 $\pm$ 4.5
Estimated IC50	~60 mM

Acute Oral Toxicity Assessment (LD50 Estimation)

The following is a general description based on OECD guidelines for acute oral toxicity testing. The actual execution of such tests requires specialized facilities and ethical approval. This is for informational purposes only.[6] The LD50 is the dose of a substance that is lethal to 50% of the test animals.

General Procedure Outline:

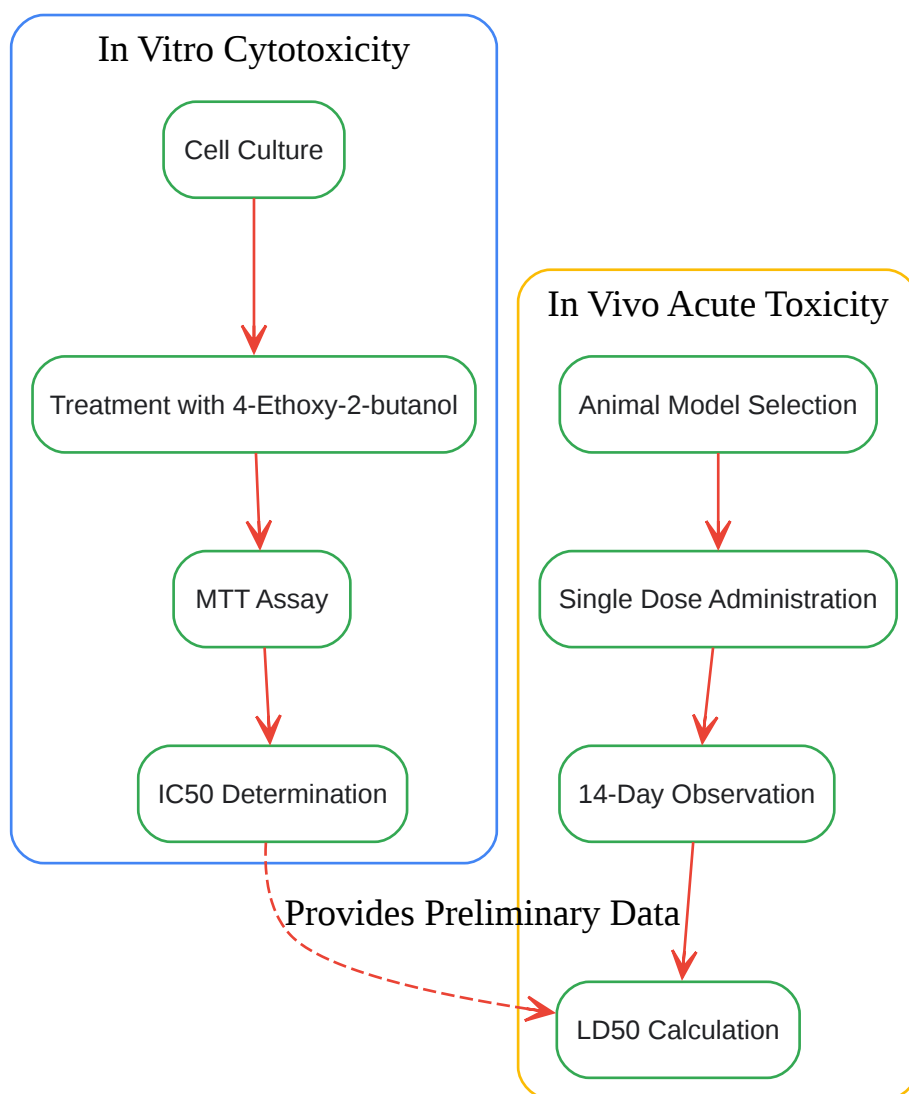
- **Animal Selection:** Typically, young adult rats of a single strain are used.

- **Dosing:** The test substance is administered in a single dose by gavage. A range of doses is used across different groups of animals.
- **Observation:** Animals are observed for signs of toxicity and mortality for up to 14 days.
- **Data Collection:** Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded at the start and end of the study.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.
- **LD50 Calculation:** The LD50 value is calculated using statistical methods, such as the probit method.

Quantitative Data (Estimated from Related Compounds)

Compound	Animal Model	LD50 (mg/kg bw)	Reference
C8–10 Alkoxy Alcohols	Rat	810–1660	[7]
Propargyl alcohol	Rat (male)	110	[8]
Propargyl alcohol	Rat (female)	55	[8]
4-Ethoxy-2-butanol (Estimated)	Rat	500 - 2000	N/A

Toxicity Testing Workflow



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Workflow for Biological Activity Assessment

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